

chemical and physical properties of 25-Hydroxycycloart-23-en-3-one

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Compound of Interest

Compound Name: 25-Hydroxycycloart-23-en-3-one

Cat. No.: B599890

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An In-depth Technical Guide to 25-Hydroxycycloart-23-en-3-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

25-Hydroxycycloart-23-en-3-one is a cycloartane-type triterpenoid found in select medicinal plants and can also be produced through biotransformation. This technical guide provides a comprehensive overview of its chemical and physical properties, experimental protocols for its isolation and synthesis, and a summary of its known biological activities. The information is curated for professionals in research and drug development who are interested in the therapeutic potential of novel natural products.

Chemical and Physical Properties

25-Hydroxycycloart-23-en-3-one, a polycyclic triterpenoid, possesses a complex steroidal backbone with a characteristic cyclopropane ring. Its chemical and physical properties are summarized in the table below.

Property	Value	Source
CAS Number	148044-47-7	[1][2]
Molecular Formula	C ₃₀ H ₄₈ O ₂	[3]
Molecular Weight	440.7 g/mol	[3]
Appearance	Powder	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. For enhanced solubility, warming to 37°C and sonication is recommended.	[3]
Storage	Desiccate at -20°C. Stock solutions can be stored at -20°C for several months.	[3]

Note: Specific quantitative data for melting point and boiling point are not currently available in the reviewed literature.

Natural Occurrence and Synthesis

25-Hydroxycycloart-23-en-3-one has been identified in the following natural sources:

- The gum resin of *Gardenia gummifera*[2][4]
- The herbs of *Artocarpus heterophyllus*[3]

It can also be synthesized through the biotransformation of cycloartenone by the fungus *Glomerella fusarioides*.[1][5]

Experimental Protocols

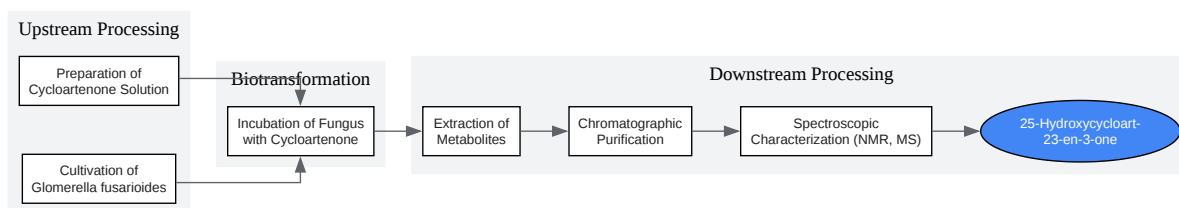
Isolation from *Gardenia gummifera*

While a highly detailed, step-by-step protocol for the isolation of **25-Hydroxycycloart-23-en-3-one** is not fully detailed in the available literature, the general methodology involves the extraction of the gum resin of *Gardenia gummifera* followed by extensive chromatographic separation and purification. The identification and structural elucidation of the compound were achieved through comprehensive Nuclear Magnetic Resonance (NMR) spectroscopy.[2][4]

Biotransformation from Cycloartenone

The production of (23E)-**25-Hydroxycycloart-23-en-3-one** can be achieved via the microbial transformation of cycloartenone. This process utilizes the fungus *Glomerella fusarioides*. The detailed experimental conditions for this biotransformation, including the culture medium, incubation parameters, and subsequent extraction and purification of the target compound, are described in the *Journal of Natural Products*, 2006, 69(4), 604-7.[1][5] The structures of the resulting metabolites, including **25-Hydroxycycloart-23-en-3-one**, were confirmed using spectroscopic methods.[1]

Experimental Workflow: Biotransformation of Cycloartenone



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Caption: Workflow for the biotransformation of cycloartenone.

Spectroscopic Data

The structural confirmation of **25-Hydroxycycloart-23-en-3-one** relies heavily on NMR spectroscopy. While specific chemical shift values and coupling constants are not readily available in a consolidated format in the reviewed literature, the primary research articles

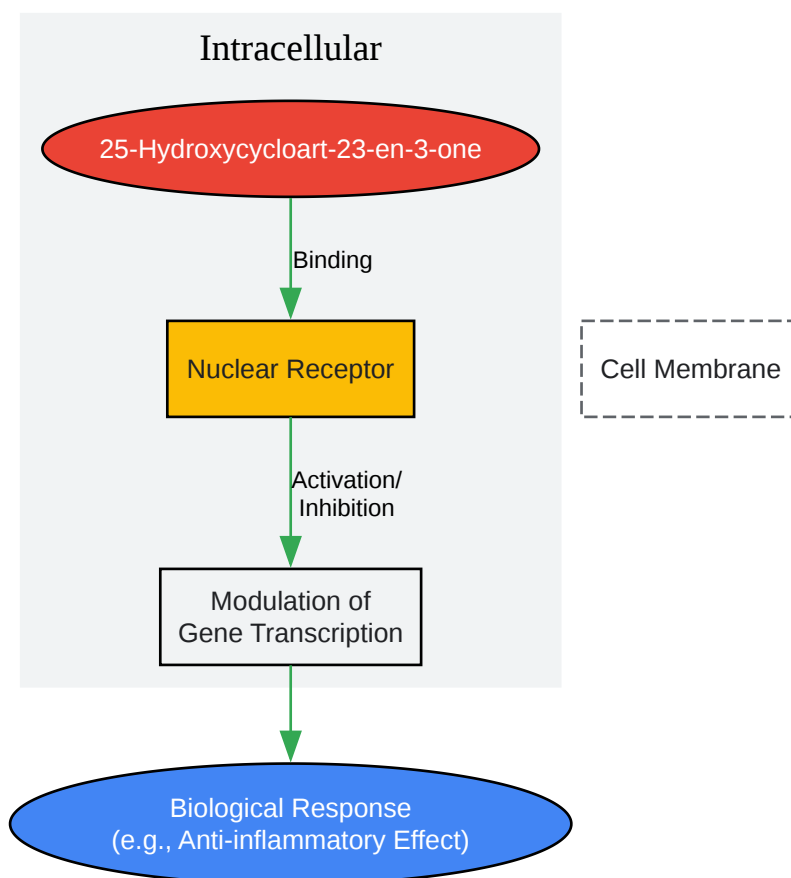
detailing its isolation and synthesis confirm its structure through extensive 1D and 2D NMR experiments.[1][2] Researchers are advised to consult these primary sources for detailed spectral data.

Biological Activity and Potential Signaling Pathways

Currently, there is a notable lack of specific studies on the biological activities and the mechanism of action of **25-Hydroxycycloart-23-en-3-one**. However, the broader class of cycloartane triterpenoids is known to exhibit a wide range of pharmacological effects, including anti-inflammatory, anti-cancer, and immunomodulatory activities.[6][7]

Given its structural similarity to other bioactive steroids, it is hypothesized that **25-Hydroxycycloart-23-en-3-one** may exert its effects by modulating signaling pathways involved in inflammation and cell proliferation. A potential, though unconfirmed, mechanism of action could involve the regulation of gene transcription through nuclear receptors.

Hypothesized Signaling Pathway Modulation



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Caption: A hypothesized mechanism of action for **25-Hydroxycycloart-23-en-3-one**.

Future Directions

The existing literature provides a solid foundation for the chemical identity of **25-Hydroxycycloart-23-en-3-one**. However, to unlock its full therapeutic potential, further research is imperative in the following areas:

- **Quantitative Physical Characterization:** Determination of melting point, boiling point, and other physical constants.
- **Detailed Spectroscopic Analysis:** Publication of comprehensive 1D and 2D NMR data to serve as a reference standard.
- **Biological Screening:** A broad-based screening of its bioactivities, including anti-inflammatory, anti-cancer, anti-viral, and immunomodulatory effects.
- **Mechanism of Action Studies:** Elucidation of the specific signaling pathways and molecular targets modulated by this compound.
- **Synthesis Optimization:** Development of efficient and scalable synthetic or semi-synthetic routes to produce larger quantities for extensive preclinical and clinical studies.

Conclusion

25-Hydroxycycloart-23-en-3-one is a naturally occurring triterpenoid with a well-defined chemical structure. While its chemical and physical properties are partially characterized, a significant knowledge gap exists regarding its biological activities and mechanism of action. This presents a compelling opportunity for researchers in natural product chemistry and drug discovery to explore the therapeutic potential of this compound. The experimental approaches outlined in this guide provide a starting point for further investigation into this promising molecule.

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